

# Application Notes and Protocols: Trioctylaluminum as an Alkylating Agent in Organic Synthesis

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## Compound of Interest

Compound Name: *Trioctylaluminum*

Cat. No.: *B093873*

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## Introduction

**Trioctylaluminum** (TOA), with the chemical formula  $\text{Al}(\text{C}_8\text{H}_{17})_3$ , is a versatile organoaluminum reagent employed in various organic transformations.<sup>[1]</sup> While it is widely recognized as a co-catalyst in Ziegler-Natta polymerization, its utility as a potent alkylating agent and Lewis acid in fine chemical synthesis is also significant.<sup>[1][2]</sup> These application notes provide a comprehensive overview of the use of **trioctylaluminum** as an alkylating agent, offering detailed protocols for key transformations. Due to its pyrophoric nature and high reactivity with water and air, all manipulations of **trioctylaluminum** and other organoaluminum reagents should be conducted under an inert atmosphere (e.g., argon or nitrogen) using anhydrous solvents and standard Schlenk techniques or in a glovebox.<sup>[2]</sup>

## Physical and Chemical Properties

**Trioctylaluminum** is typically supplied as a solution in a non-polar organic solvent, such as hexanes. Key properties are summarized in the table below.

Property	Value	Reference
Chemical Formula	$[\text{CH}_3(\text{CH}_2)_7]_3\text{Al}$	
Molecular Weight	366.64 g/mol	
Appearance	Colorless to pale yellow liquid	[3]
Density	~0.701 g/mL (25 wt. % in hexanes) at 25 °C	
Melting Point	< -40 °C	[3]

## Core Applications in Alkylation Reactions

**Trioctylaluminum** serves as a source of the octyl nucleophile for addition to various electrophilic centers. Its primary applications as an alkylating agent in organic synthesis include:

- **1,2-Addition to Carbonyl Compounds:** Transfer of an octyl group to the carbonyl carbon of aldehydes and ketones.
- **Conjugate Addition to  $\alpha,\beta$ -Unsaturated Systems:** While less common for trialkylaluminum reagents which tend to favor 1,2-addition, conjugate addition can be achieved under specific conditions.
- **Ring-Opening of Epoxides:** Nucleophilic attack on an epoxide ring to generate  $\gamma$ -hydroxy alkylated products.
- **Carboalumination of Alkynes and Alkenes:** Addition of an octyl group and an aluminum moiety across a carbon-carbon multiple bond.

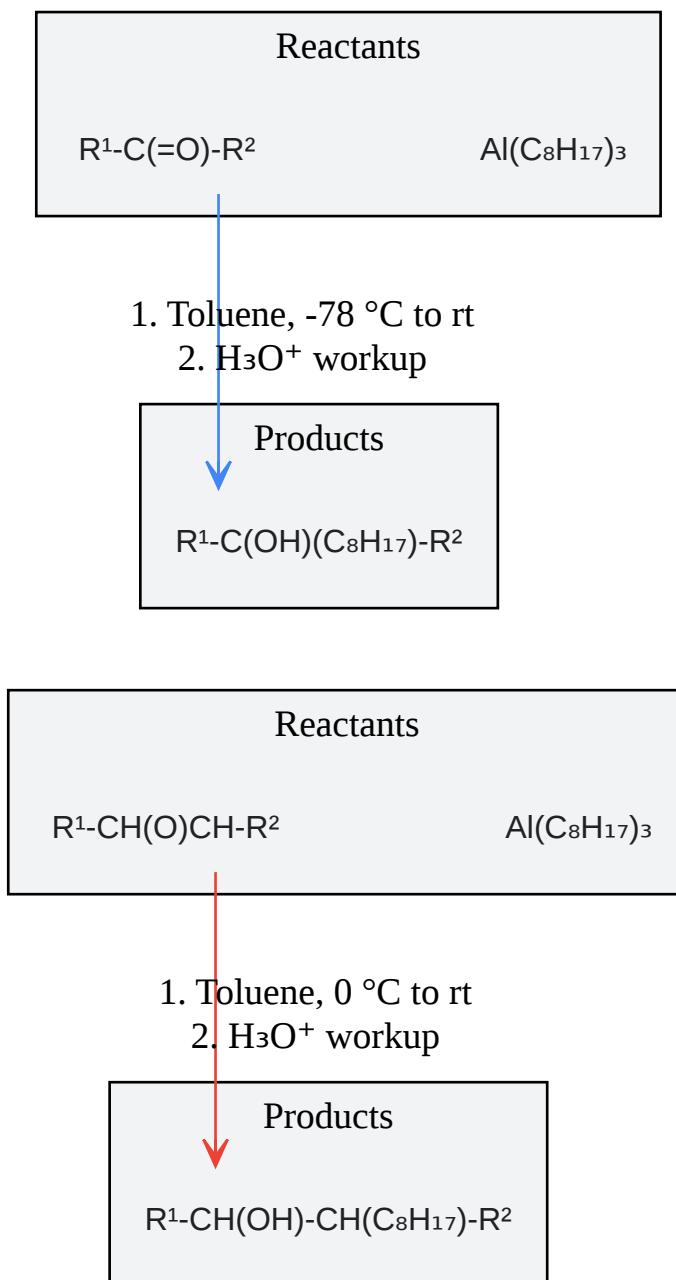
## Detailed Application Notes and Protocols

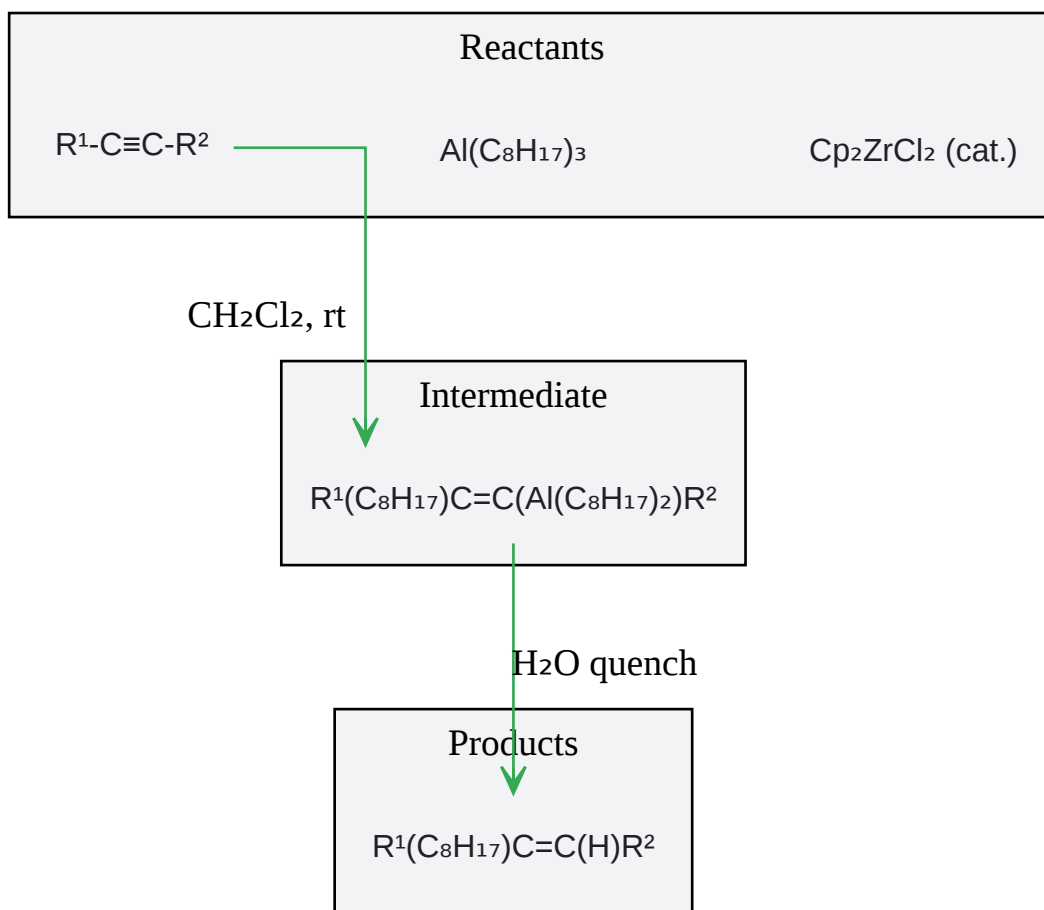
### 1,2-Addition to Carbonyl Compounds

Trialkylaluminum reagents, including **trioctylaluminum**, are known to add to carbonyl compounds in a 1,2-fashion, providing a direct route to secondary and tertiary alcohols. The

Lewis acidity of the aluminum center activates the carbonyl group, facilitating the nucleophilic transfer of an alkyl group.

Reaction Scheme:





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## References

- 1. Buy Trioctylaluminum | 1070-00-4 [smolecule.com]
- 2. Tri-n-octylaluminum | C<sub>24</sub>H<sub>51</sub>Al | CID 16682948 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. CAS Common Chemistry [commonchemistry.cas.org]
- To cite this document: BenchChem. [Application Notes and Protocols: Trioctylaluminum as an Alkylating Agent in Organic Synthesis]. BenchChem, [2025]. [Online PDF]. Available at:

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